

# Cyanofenphos: A Technical Guide to its Chemical Structure, Properties, and Toxicological Profile

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## Compound of Interest

Compound Name: Cyanofenphos

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the organophosphate insecticide **Cyanofenphos**. The document details its chemical structure, physicochemical properties, toxicological effects, and the methodologies used for its analysis. This guide is intended to serve as a critical resource for researchers, scientists, and professionals in drug development and environmental science.

## Chemical Identity and Structure

**Cyanofenphos**, an organophosphorus insecticide, is chemically designated as 4-[ethoxy(phenyl)phosphinothioyl]oxybenzonitrile.<sup>[1][2]</sup> It is recognized for its broad-spectrum insecticidal activity, although its use has been discontinued in many regions.<sup>[2]</sup>

Table 1: Chemical Identification of **Cyanofenphos**

Identifier	Value
IUPAC Name	4-[ethoxy(phenyl)phosphinothioyl]oxybenzonitrile[1][2]
CAS Name	O-(4-cyanophenyl) O-ethyl phenylphosphonothioate[2]
CAS Number	13067-93-1
Molecular Formula	C <sub>15</sub> H <sub>14</sub> NO <sub>2</sub> PS[3]
SMILES	CCOP(=S)(C1=CC=CC=C1)OC2=CC=C(C=C2)C#N
InChIKey	LRNJHZNPJSPMGK-UHFFFAOYSA-N[1]
Synonyms	Surecide, CYP, OMS-870, S-4087, Surazon[4]

## Physicochemical Properties

**Cyanofenphos** is a white crystalline solid under standard conditions.[2] Its solubility and other physical properties are crucial for understanding its environmental fate and behavior.

Table 2: Physicochemical Properties of **Cyanofenphos**

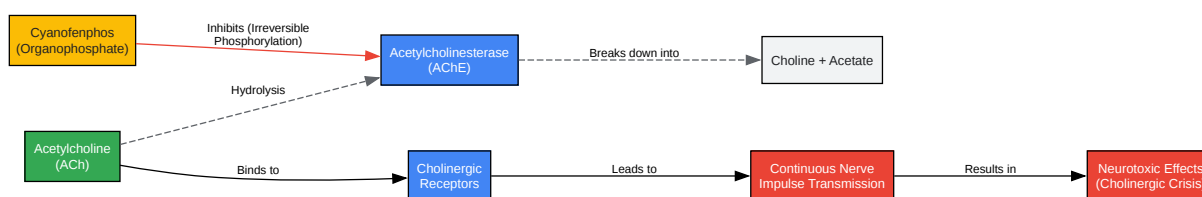
Property	Value
Molecular Weight	303.32 g/mol [3][4]
Melting Point	83 °C[2][4]
Boiling Point	>100 °C (decomposes)[3]
Water Solubility	6 mg/L at 30 °C[4]
Vapor Pressure	1.32 x 10 <sup>-5</sup> mm Hg at 25 °C[4]
Density	1.26 g/cm <sup>3</sup> [3]
LogP (Octanol-Water Partition Coefficient)	4.29[2]

## Toxicological Profile and Mechanism of Action

The primary mechanism of toxicity for **Cyanofenphos**, like other organophosphate insecticides, is the inhibition of the acetylcholinesterase (AChE) enzyme.[2] This leads to an accumulation of the neurotransmitter acetylcholine in synaptic clefts, resulting in overstimulation of cholinergic receptors and subsequent neurotoxic effects.

### Acetylcholinesterase Inhibition Pathway

The inhibition of AChE by organophosphates is a well-established pathway leading to acute toxicity.

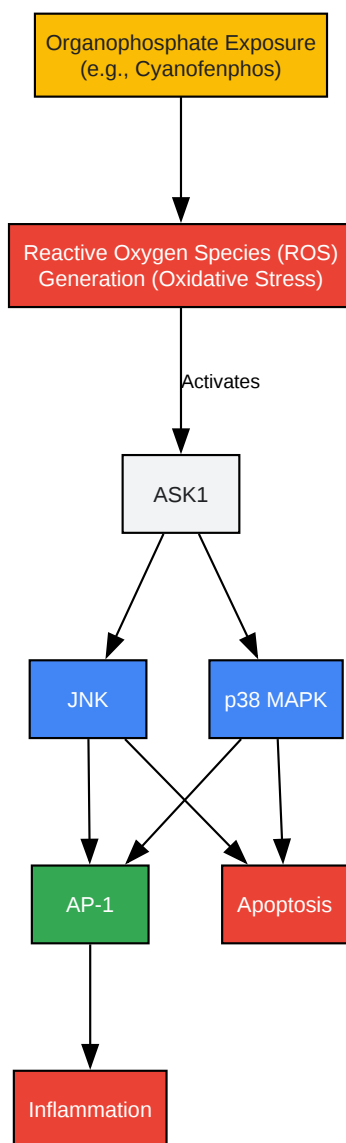


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Caption: Acetylcholinesterase inhibition by **Cyanofenphos**.

### Potential Secondary Signaling Pathway: MAPK Activation

Organophosphate pesticides have been shown to induce oxidative stress, which can, in turn, activate the Mitogen-Activated Protein Kinase (MAPK) signaling pathway. This can lead to a cascade of cellular responses, including inflammation and apoptosis.



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Caption: Potential MAPK signaling pathway activation by organophosphates.

## Acute Toxicity

The acute toxicity of **Cyanofenphos** has been evaluated in various animal models.

Table 3: Acute Toxicity of **Cyanofenphos**

Test Animal	Route of Administration	LD <sub>50</sub> (mg/kg)
Mouse	Oral	46[4]
Mouse	Subcutaneous	145[4]
Mouse	Intraperitoneal	45[4]
Rat (male)	Oral	60[4]
Rat (female)	Oral	28.5[4]

## Metabolism and Environmental Fate

**Cyanofenphos** is metabolized in organisms and degrades in the environment through various pathways.

### Metabolism

In vivo studies have shown that **Cyanofenphos** is rapidly absorbed, metabolized, and excreted. The primary metabolic pathways include oxidation to its more toxic oxon analog (**cyanofenphos-oxon**) and hydrolysis to p-cyanophenol. Further degradation can lead to desethyl **cyanofenphos-oxon**.

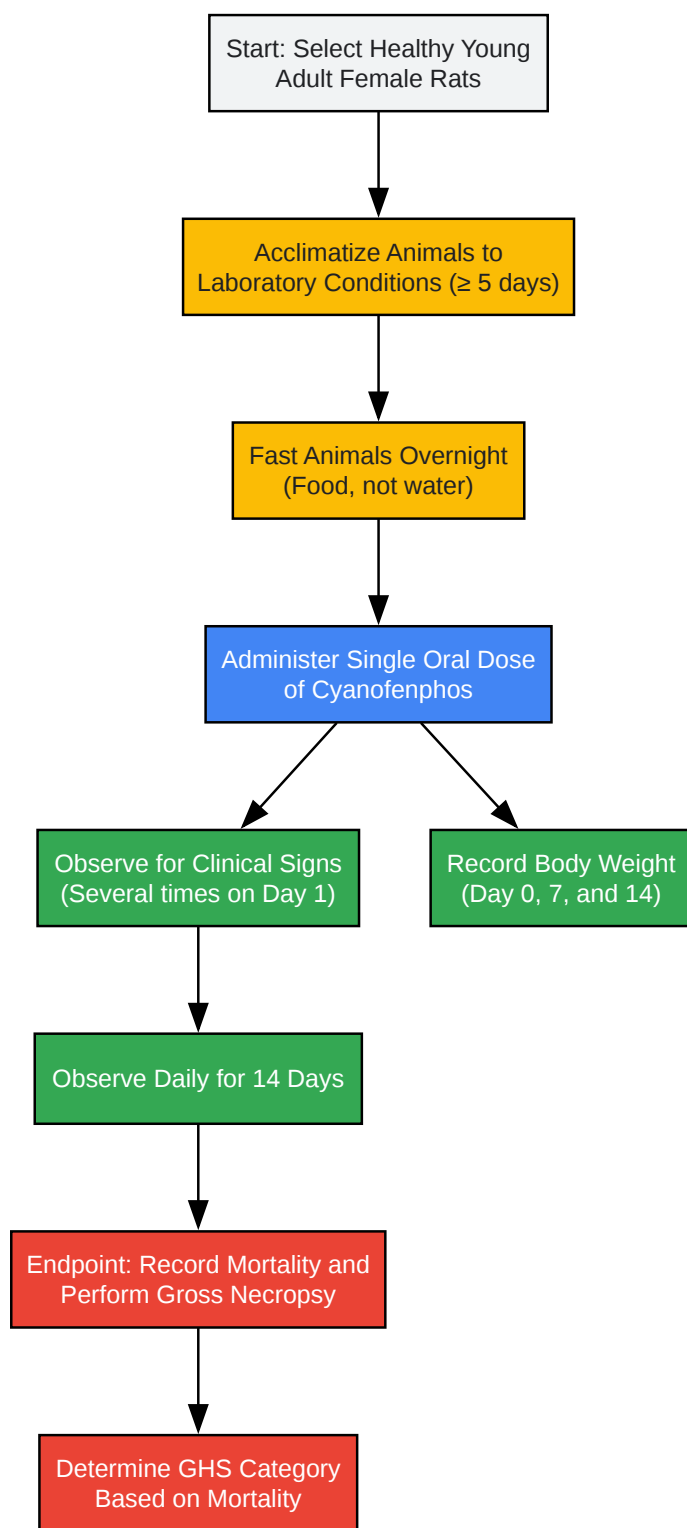
### Environmental Fate

**Cyanofenphos** is relatively persistent in soil. In aqueous environments, it undergoes photodegradation when exposed to sunlight, with a half-life of approximately 50 days. The main photodegradation products are **cyanofenphos-oxon** and p-cyanophenol.

## Experimental Protocols

### Acute Oral Toxicity Testing (Adapted from OECD Guideline 423)

This protocol outlines the general procedure for determining the acute oral toxicity of a chemical.



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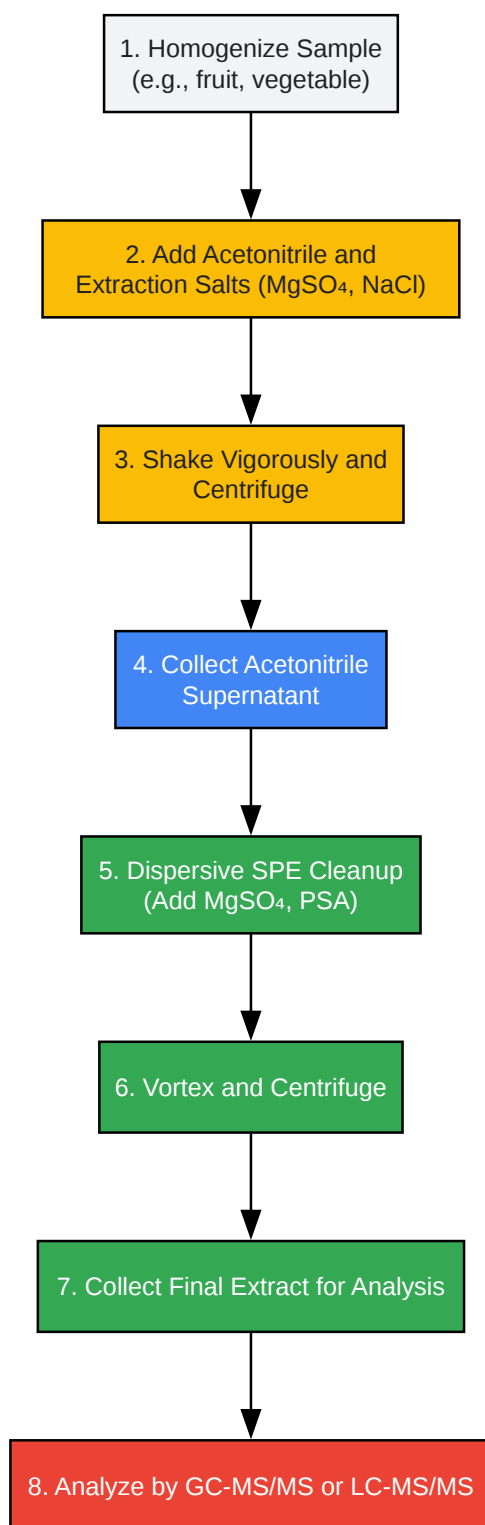
Caption: Workflow for acute oral toxicity testing.

Methodology:

- **Animal Selection:** Healthy, young adult female rats are typically used.
- **Acclimatization:** Animals are acclimatized to the laboratory conditions for at least five days.
- **Fasting:** Animals are fasted overnight prior to dosing, with access to water ad libitum.
- **Dosing:** The test substance is administered in a single dose via oral gavage. A stepwise procedure is used, starting with a dose expected to produce some signs of toxicity.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for up to 14 days.
- **Necropsy:** A gross necropsy is performed on all animals at the end of the observation period.

## **Analytical Methodology: QuEChERS Sample Preparation and GC-MS/MS Analysis**

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely used sample preparation technique for the analysis of pesticide residues in food and environmental samples.



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Caption: QuEChERS sample preparation workflow.

GC-MS/MS Parameters (General):



- Column: A non-polar or semi-polar capillary column (e.g., DB-5ms).
- Injection: Splitless injection.
- Carrier Gas: Helium.
- Temperature Program: A temperature gradient is used to separate the analytes.
- Mass Spectrometer: Operated in Multiple Reaction Monitoring (MRM) mode for high selectivity and sensitivity.

## Conclusion

This technical guide provides a detailed overview of **Cyanofenphos**, covering its chemical and physical properties, toxicological mechanisms, and analytical methodologies. The provided data and protocols are intended to be a valuable resource for professionals in relevant scientific fields. Further research into the specific molecular interactions of **Cyanofenphos** and its metabolites with biological systems will continue to enhance our understanding of its toxicological profile.

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